

# Preparing a DMSO Stock Solution of LDN-192960: An Application Note and Protocol

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## Compound of Interest

Compound Name: LDN-192960

Cat. No.: B2528581

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This document provides a detailed protocol for the preparation of a dimethyl sulfoxide (DMSO) stock solution of **LDN-192960**, a potent inhibitor of Haspin and Dual-specificity Tyrosine-regulated Kinase 2 (DYRK2). Adherence to this protocol will ensure the accurate and consistent preparation of this reagent for use in various biological assays.

## Summary of Key Data

A clear understanding of the physicochemical properties of **LDN-192960** is critical for accurate stock solution preparation. The table below summarizes essential quantitative data for both the free base and hydrochloride salt forms of the compound.

Property	LDN-192960 (Free Base)	LDN-192960 (Hydrochloride)
Molecular Formula	C <sub>18</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> S	C <sub>18</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> S • 2HCl
Molecular Weight	328.43 g/mol [1]	401.4 g/mol [2][3]
Solubility in DMSO	25 mg/mL (76.12 mM)[1][4]	30 mg/mL[2] or 33 mg/mL[3]
Recommended Solvent	Anhydrous/Fresh DMSO	Anhydrous/Fresh DMSO
Storage of Powder	-20°C for up to 3 years[4]	Store at -20°C[3]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month[1][4]	-80°C for up to 6 months; -20°C for up to 1 month[3][5]

Note: The solubility of **LDN-192960** in DMSO can be affected by the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[4][5][6] The use of ultrasonic agitation may be necessary to fully dissolve the compound.[1][4]

## Experimental Protocol: Preparation of a 10 mM LDN-192960 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **LDN-192960**. This concentration is a common starting point for serial dilutions in many experimental settings.

Materials:

- **LDN-192960** (free base or hydrochloride salt)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Ultrasonic water bath

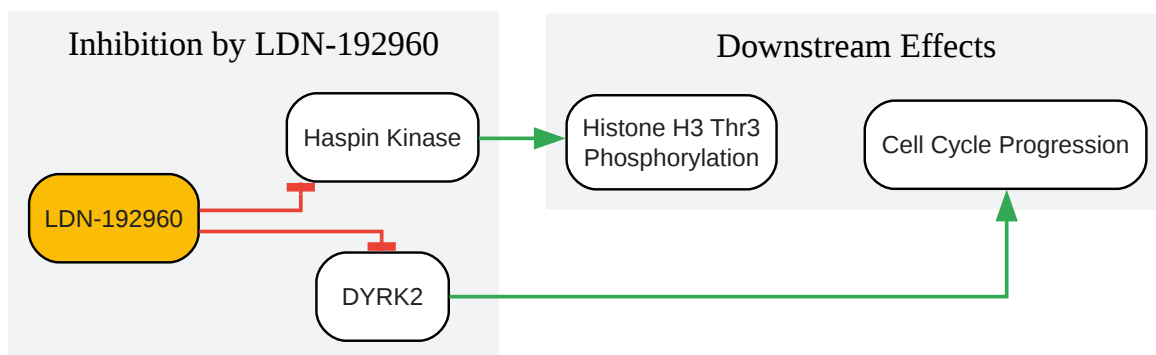
#### Procedure:

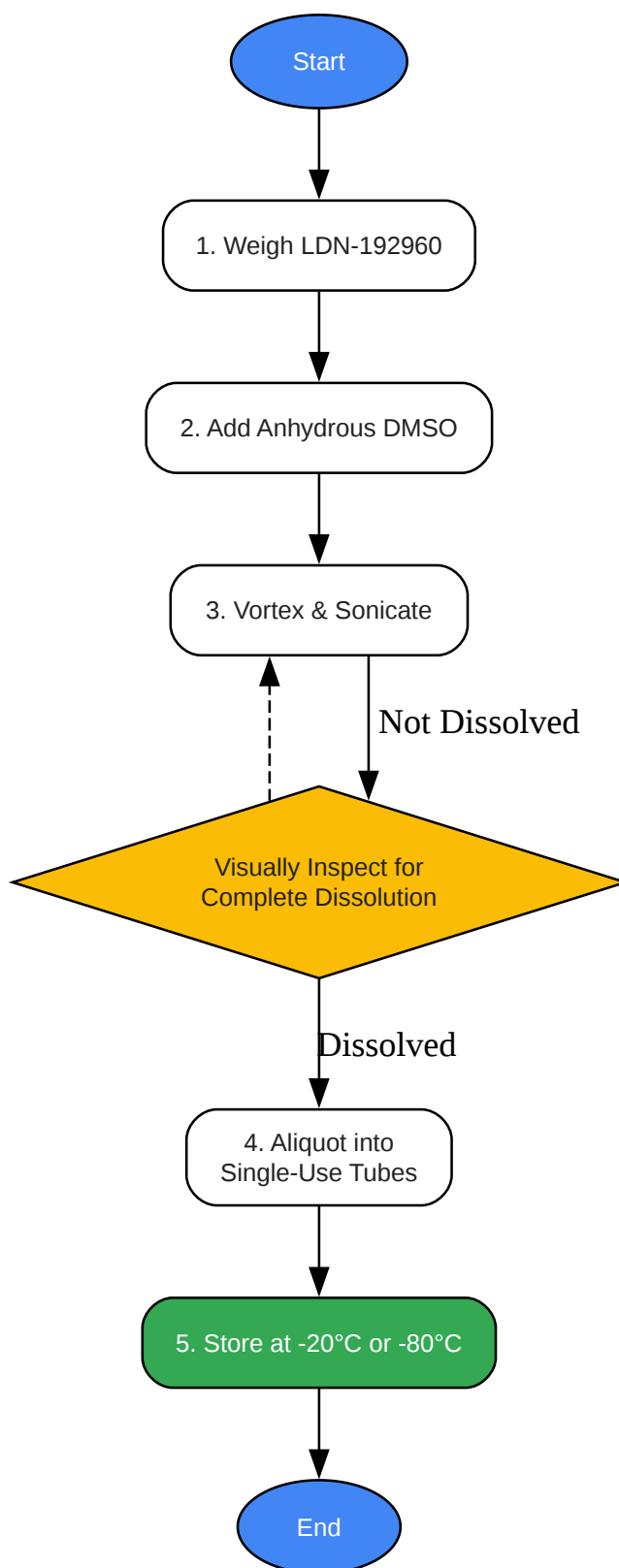
- Determine the required mass of **LDN-192960**:
  - Use the following formula to calculate the mass of **LDN-192960** required to prepare the desired volume of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$
  - Example for 1 mL of 10 mM stock solution:
    - **LDN-192960** (Free Base):  $\text{Mass} = 10 * 1 * 328.43 / 1000 = 3.28 \text{ mg}$
    - **LDN-192960** (Hydrochloride):  $\text{Mass} = 10 * 1 * 401.4 / 1000 = 4.01 \text{ mg}$
- Weighing the Compound:
  - Carefully weigh the calculated amount of **LDN-192960** powder using a calibrated analytical balance.
  - Transfer the weighed powder to an appropriately sized microcentrifuge tube or vial.
- Adding the Solvent:
  - Add the desired volume of anhydrous DMSO to the tube containing the **LDN-192960** powder.
- Dissolution:
  - Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, place the tube in an ultrasonic water bath for 5-10 minutes, or until the compound is fully dissolved.[\[1\]](#)[\[4\]](#) Gentle warming to 37°C can also aid in dissolution.[\[3\]](#)
- Aliquoting and Storage:

- Once the **LDN-192960** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots in tightly sealed tubes at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **LDN-192960** and the experimental workflow for preparing the stock solution.





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